

Part 1: Initial Characterization of NG-350A

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	ABD-350	
Cat. No.:	B605092	Get Quote

NG-350A is a next-generation, systemically administered, tumor-selective oncolytic viral vector designed to remodel the tumor microenvironment and stimulate a potent anti-tumor immune response.[1][2]

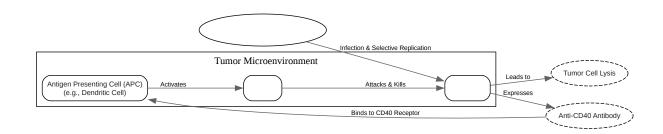
Core Composition and Mechanism of Action

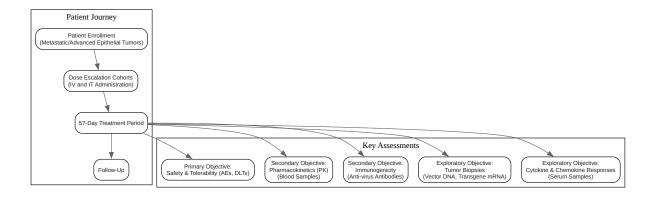
NG-350A is an adenoviral vector engineered to express an agonist anti-Cluster of Differentiation 40 (CD40) antibody.[1] Its mechanism of action is twofold:

- Tumor-Selective Oncolysis: The virus selectively replicates within and lyses tumor cells.[3]
- Immune Activation: The locally expressed anti-CD40 antibody activates antigen-presenting cells (APCs), such as dendritic cells, leading to a downstream T-cell-mediated anti-tumor immune response.[3][4]

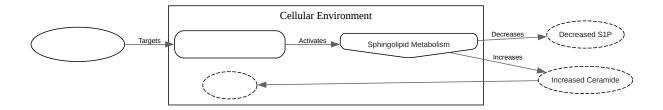
The following diagram illustrates the proposed signaling pathway for NG-350A's mechanism of action.

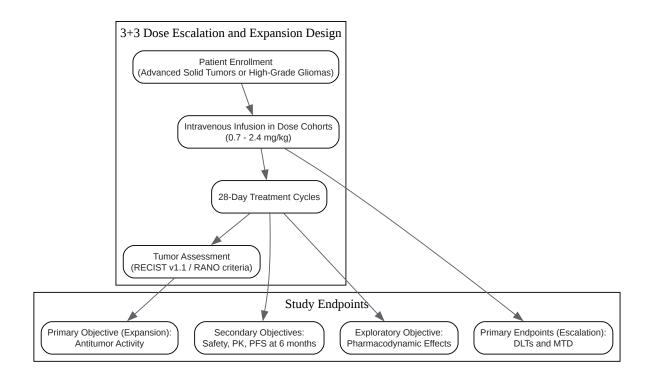












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. First-in-human clinical outcomes with NG-350A, an anti-CD40 expressing tumor-selective vector designed to remodel immunosuppressive tumor microenvironments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. akamisbio.com [akamisbio.com]
- 3. ascopubs.org [ascopubs.org]
- 4. ASCO American Society of Clinical Oncology [asco.org]
- To cite this document: BenchChem. [Part 1: Initial Characterization of NG-350A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605092#initial-characterization-of-abd-350]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com